

An In-depth Technical Guide to N,N-Dimethyltryptamine (DMT)

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Compound of Interest

Compound Name: DMT7

Cat. No.: B15577559

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N,N-Dimethyltryptamine (DMT) is a naturally occurring psychedelic compound found in numerous plant and animal species.[1] It is a tryptamine alkaloid known for its potent and short-acting hallucinogenic effects.[2] This document provides a comprehensive overview of its chemical structure, synthesis, pharmacology, and associated signaling pathways, intended for researchers, scientists, and drug development professionals.

Chemical Structure

DMT is an indole alkaloid.[1] Its core structure is tryptamine, with two methyl groups substituting the two hydrogen atoms on the terminal nitrogen of the ethylamine side chain.[3][4]

Chemical Formula: $C_{12}H_{16}N_2$ [5]

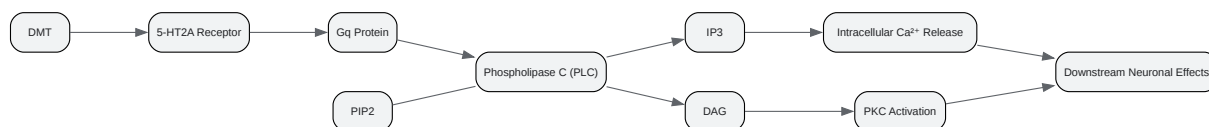
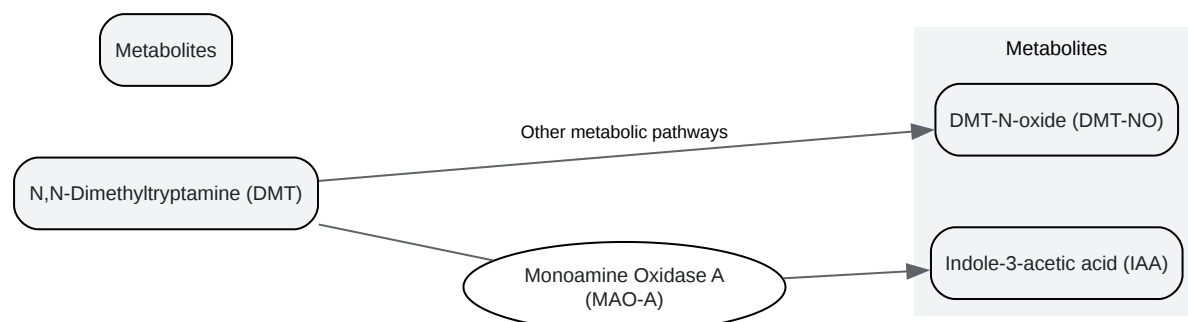
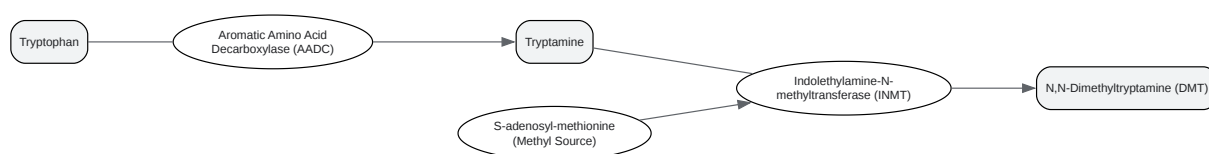
Molecular Weight: 188.2688 g/mol [5]

IUPAC Name: 2-(1H-indol-3-yl)-N,N-dimethylethanamine[5]

CAS Registry Number: 61-50-7[5]

Synthesis

Biosynthesis: Endogenous DMT is synthesized in mammals from the essential amino acid tryptophan. Tryptophan is first decarboxylated to form tryptamine. The enzyme indolethylamine-N-methyltransferase (INMT) then catalyzes the transfer of two methyl groups from S-adenosyl-methionine to tryptamine, forming N,N-Dimethyltryptamine.[1] N-methyltryptamine (NMT) can also be a precursor for DMT synthesis.[1]



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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to N,N-Dimethyltryptamine (DMT)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15577559/docs#an-in-depth-technical-guide-to-n-n-dimethyltryptamine-dmt\]](https://www.benchchem.com/product/b15577559/docs#an-in-depth-technical-guide-to-n-n-dimethyltryptamine-dmt)

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